Preparing BPR1J-097 Hydrochloride Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name:	*BPR1J-097 Hydrochloride*
Cat. No.:	*B8069225*

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Introduction

BPR1J-097 Hydrochloride is a potent and novel inhibitor of FMS-like tyrosine kinase 3 (FLT3), with a reported IC50 of 11 nM.[1] It has demonstrated significant anti-tumor activities, particularly in the context of Acute Myeloid Leukemia (AML) by inducing apoptosis in cancer cells that rely on FLT3 signaling.[2] This document provides a detailed protocol for the preparation of **BPR1J-097 Hydrochloride** stock solutions for in vitro and in vivo research applications. Adherence to this protocol will ensure the accurate and reproducible preparation of this compound for experimental use.

Quantitative Data Summary

For ease of reference, the key quantitative data for **BPR1J-097 Hydrochloride** are summarized in the table below.

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Property	Value	Source
Molecular Formula	C27H29ClN6O3S	[1]
Molecular Weight	553.08 g/mol	[1]
Purity	>98%	[2]
Appearance	White solid powder	[2]
Solubility (DMSO)	6 mg/mL (with ultrasonic warming)	[1]
Solubility (H2O)	2 mg/mL (with sonication)	[1]
IC50 (FLT3)	11 ± 7 nM	[3]

Experimental Protocol: Preparation of **BPR1J-097 Hydrochloride** Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **BPR1J-097 Hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **BPR1J-097 Hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator
- Pipettes and sterile filter tips

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- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Step-by-Step Protocol

- Acclimatization: Before opening, allow the vial of **BPR1J-097 Hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- Weighing: Carefully weigh the desired amount of **BPR1J-097 Hydrochloride** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.53 mg of the compound.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For the example above, add 1 mL of DMSO.
- Dissolution:
  - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, brief warming in a water bath (37°C) or sonication for 5-10 minutes is recommended to aid dissolution.[1] Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
  - Store the stock solution aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[2]

Safety Precautions

- **BPR1J-097 Hydrochloride** is a potent bioactive compound. Handle with care and always use appropriate PPE.

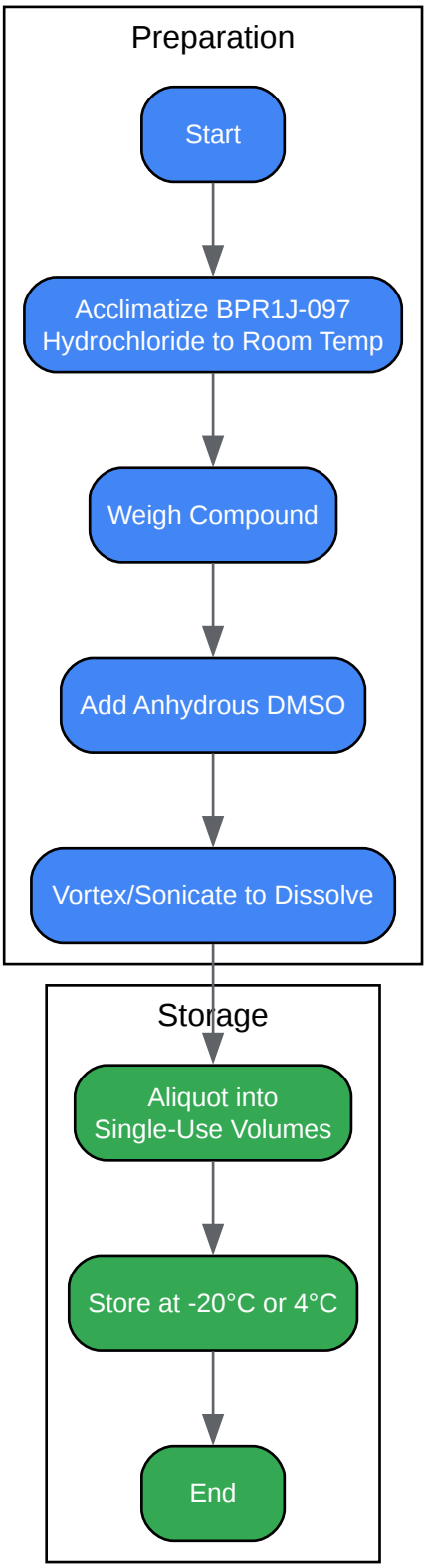
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- Perform all weighing and handling of the powder in a chemical fume hood to avoid inhalation.
- DMSO is a penetrant and can carry other substances through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **BPR1J-097 Hydrochloride** for complete safety information.

Visualizations

Experimental Workflow for Stock Solution Preparation

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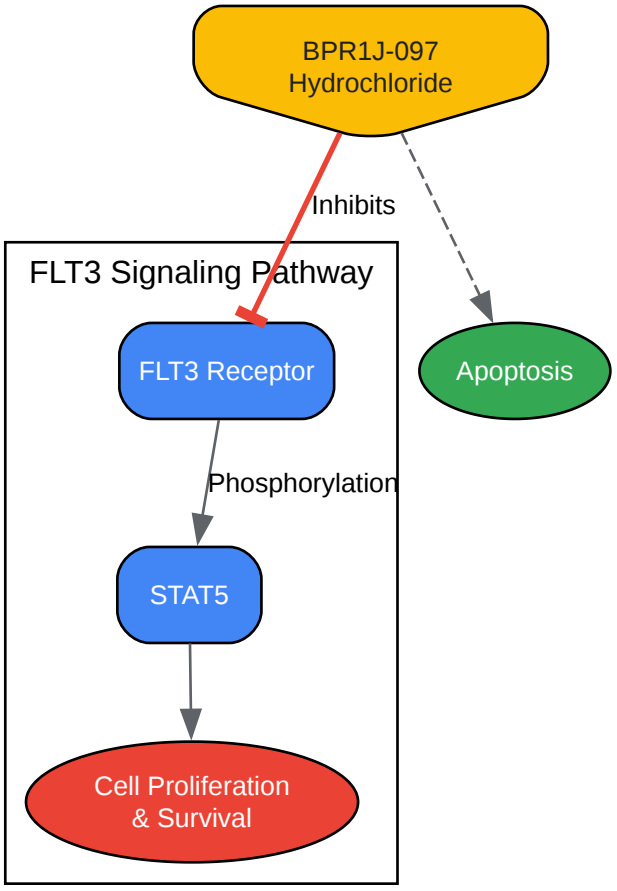


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Caption: Workflow for preparing **BPR1J-097 Hydrochloride** stock solution.

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BPR1J-097 Signaling Pathway Inhibition



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Caption: Inhibition of the FLT3 signaling pathway by BPR1J-097.

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- 3. BPR1J-097 Datasheet DC Chemicals [dcchemicals.com]

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